

Application Notes and Protocols for PSB-KK1415 in a Colitis Mouse Model

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Compound of Interest

Compound Name: PSB-KK1415

Cat. No.: B15620082

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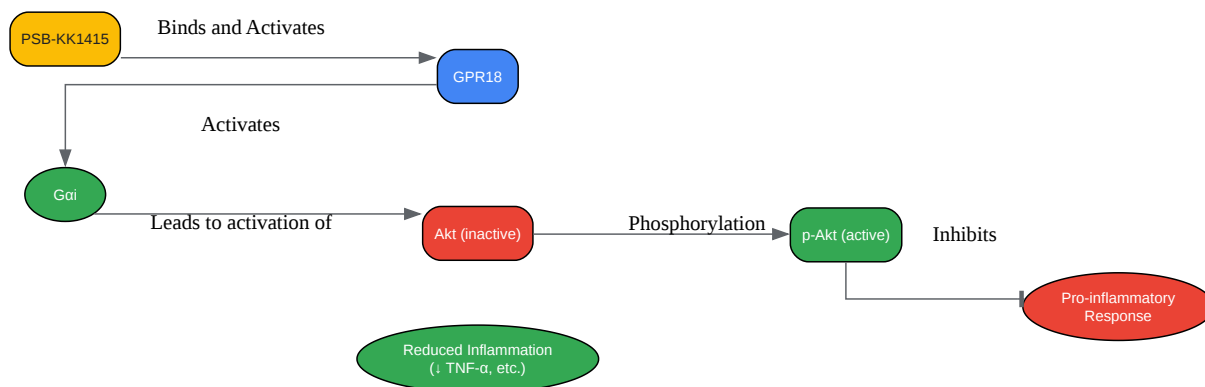
Introduction

PSB-KK1415 is a potent and selective agonist for the G protein-coupled receptor 18 (GPR18). Emerging research has highlighted its significant anti-inflammatory properties, particularly in the context of intestinal inflammation.^[1] These application notes provide a comprehensive guide for utilizing **PSB-KK1415** in a chemically-induced colitis mouse model, a valuable tool for preclinical studies in inflammatory bowel disease (IBD). The protocols outlined below detail the induction of colitis using 2,4,6-trinitrobenzenesulfonic acid (TNBS) and the subsequent evaluation of **PSB-KK1415**'s therapeutic efficacy.

Mechanism of Action: GPR18 Signaling Pathway

PSB-KK1415 exerts its anti-inflammatory effects by activating GPR18. GPR18 is a G α i-coupled receptor, and its activation by **PSB-KK1415** is thought to initiate a signaling cascade that ultimately suppresses pro-inflammatory pathways. A key downstream effector is the activation of the Akt signaling pathway, which is known to play a crucial role in cell survival and inhibition of inflammation. By stimulating this pathway, **PSB-KK1415** can lead to a reduction in

the production of key inflammatory cytokines such as Tumor Necrosis Factor-alpha (TNF- α) and mitigate the inflammatory response in the colon.





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References

- 1. Novel selective agonist of GPR18, PSB-KK-1415 exerts potent anti-inflammatory and anti-nociceptive activities in animal models of intestinal inflammation and inflammatory pain - PubMed [pubmed.ncbi.nlm.nih.gov]
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